

# Proper Disposal of Humulone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Humulone

Cat. No.: B191422

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For immediate release – Researchers, scientists, and drug development professionals handling **humulone** must adhere to strict disposal protocols to ensure laboratory safety and environmental protection. Due to its classification as harmful if swallowed and very toxic to aquatic life with long-lasting effects, **humulone** and its waste products require management as hazardous chemical waste.<sup>[1]</sup> In-lab neutralization is not recommended for this compound.

## Immediate Safety and Handling

Before disposal, it is crucial to follow proper handling procedures for **humulone**. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.<sup>[1][2]</sup> Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.<sup>[1]</sup> In case of accidental contact, flush the affected skin or eyes with copious amounts of water for at least 15 minutes and seek immediate medical attention.<sup>[2][3]</sup>

## Waste Collection and Storage

All **humulone** waste, including pure compound, contaminated solutions, and used consumables (e.g., pipette tips, weighing boats), must be collected in a designated, leak-proof, and chemically compatible waste container.<sup>[4][5][6]</sup> The container must be clearly labeled as "Hazardous Waste" and specify "**Humulone**" along with its approximate concentration and other components of the waste stream.<sup>[5][6]</sup>

Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.<sup>[4][5]</sup> This area should be away from drains, heat sources, and

incompatible materials.[1][6] Ensure that the container is kept closed except when adding waste.[5][6]

## Disposal Procedure

The primary and mandated disposal route for **humulone** is through your institution's Environmental Health and Safety (EHS) department or equivalent hazardous waste management service.[7] Do not attempt to dispose of **humulone** down the drain or in regular trash.[8]

Step-by-step Disposal Protocol:

- Segregate Waste: Collect all **humulone**-containing waste separately from other waste streams.
- Containerize Properly: Use a designated, robust, and compatible container with a secure lid. [5][6]
- Label Accurately: Affix a hazardous waste label to the container, clearly identifying the contents as "**Humulone** waste" and listing all components and their approximate percentages.[5][6]
- Store Safely: Place the sealed container in your laboratory's designated satellite accumulation area.[4]
- Request Pickup: Once the container is nearly full (typically around 75-90% capacity) or has been in storage for a set period (e.g., 150 days), contact your institution's EHS department to schedule a hazardous waste pickup.[4][5] Follow their specific procedures for pickup requests.[7]

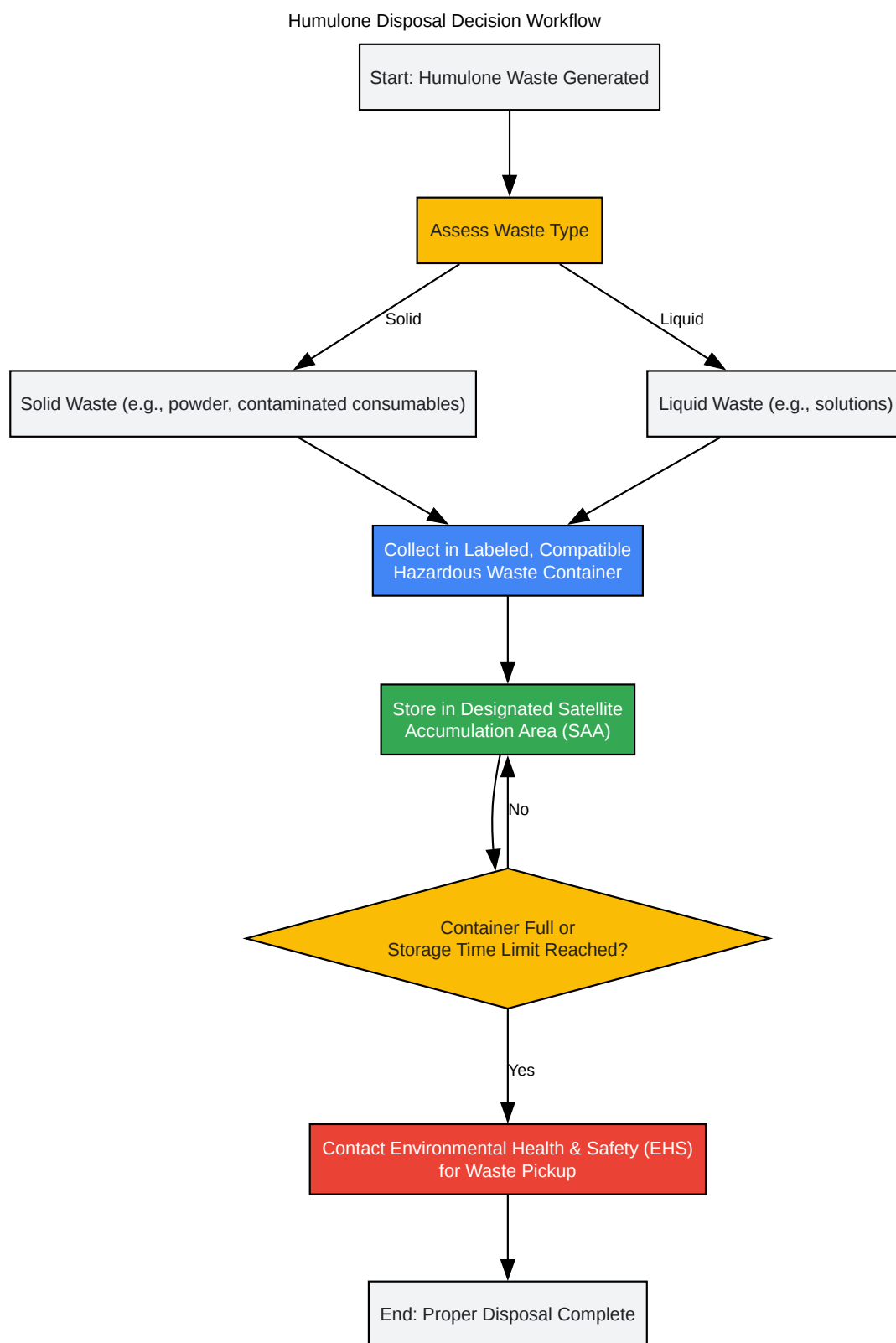
## Quantitative Data Summary

Property	Value	Source
Chemical Formula	C <sub>21</sub> H <sub>30</sub> O <sub>5</sub>	[1][9]
Molecular Weight	362.46 g/mol	[1]
pKa	~4.5 - 5.5	[1][4]
Solubility in Water (pH 5, 25°C)	~50 ppm	[4]
Solubility in Water (pH 4, 25°C)	~10 ppm	[4]
Solubility in DMSO	100 mg/mL (requires sonication)	[1][5]

## Experimental Protocols

As in-laboratory treatment of **humulone** waste is not recommended due to its aquatic toxicity, no experimental neutralization protocols are provided. The standard and required protocol is collection and disposal via a certified hazardous waste management service.

## Humulone Disposal Workflow



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Caption: Decision workflow for the proper disposal of **humulone** waste.

This guidance is intended to provide essential information for the safe handling and disposal of **humulone** in a laboratory setting. Always consult your institution's specific safety and waste disposal policies.

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## References

- 1. HUMULONE | 26472-41-3 [chemicalbook.com]
- 2. Humulone - Wikipedia [en.wikipedia.org]
- 3. epfl.ch [epfl.ch]
- 4. Hop Science III: Bitterness | Suregork Loves Beer [beer.suregork.com]
- 5. glpbio.com [glpbio.com]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. researchgate.net [researchgate.net]
- 8. ehs.washington.edu [ehs.washington.edu]
- 9. digscholarship.unco.edu [digscholarship.unco.edu]
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